

# Essential Safety and Operational Guide for Handling Boc-Lys(Ac)-AMC

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## Compound of Interest

Compound Name: Boc-Lys(Ac)-AMC

Cat. No.: B558174

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For researchers, scientists, and professionals in drug development, the safe and effective handling of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for the fluorogenic HDAC substrate, **Boc-Lys(Ac)-AMC** (N-tert-butoxycarbonyl-N'-acetyl-L-lysine-7-amino-4-methylcoumarin). Adherence to these procedures is critical for ensuring laboratory safety and experimental integrity.

## Physical and Chemical Properties

A summary of the key quantitative data for **Boc-Lys(Ac)-AMC** is presented below for easy reference.

Property	Value
Molecular Formula	C <sub>23</sub> H <sub>31</sub> N <sub>3</sub> O <sub>6</sub>
Molecular Weight	445.51 g/mol
Appearance	Crystalline powder
Color	White
Melting Point	156 °C
Excitation Wavelength	355 nm
Emission Wavelength	460 nm
Recommended Storage	-20°C to -80°C
Solubility	≥16.2 mg/mL in DMSO

## Personal Protective Equipment (PPE)

When handling **Boc-Lys(Ac)-AMC**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

- **Eye Protection:** Chemical safety goggles or safety glasses with side shields must be worn at all times.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, are required. Inspect gloves for integrity before each use.
- **Body Protection:** A standard laboratory coat must be worn to protect skin and clothing.
- **Respiratory Protection:** If there is a risk of generating dust, especially when handling the solid form, a dust respirator should be used. All handling of the solid should ideally be performed in a chemical fume hood to prevent inhalation.

## Operational Plan: Step-by-Step Handling Procedures

Follow these procedural steps for the safe handling of **Boc-Lys(Ac)-AMC** from receipt to experimental use.

- Receiving and Inspection: Upon receipt, visually inspect the package for any signs of damage. Wear gloves and eye protection when opening the package. Confirm that the container is correctly labeled and sealed.
- Storage: Store the compound in a tightly sealed container in a dry environment at the recommended temperature of -20°C to -80°C. Protect from light.
- Preparation of Stock Solutions:
  - All manipulations of the solid compound and preparation of solutions should be conducted in a well-ventilated chemical fume hood to avoid inhalation of dust.
  - Use appropriate tools, such as a spatula and weighing paper, to handle the solid. Avoid creating dust.
  - To prepare a stock solution, dissolve the compound in a suitable solvent, such as DMSO. For example, a solubility of at least 16.2 mg/mL in DMSO has been reported[1].
  - Once in solution, store in aliquots to avoid repeated freeze-thaw cycles. Stock solutions can be stored at -80°C for up to 6 months or at -20°C for up to 1 month[2].
- Experimental Use:
  - Wear the full recommended PPE during all experimental procedures.
  - Handle solutions with care to prevent splashes to the skin or eyes.

## Disposal Plan

All waste containing **Boc-Lys(Ac)-AMC** must be treated as hazardous chemical waste and disposed of in accordance with institutional, local, and federal regulations.

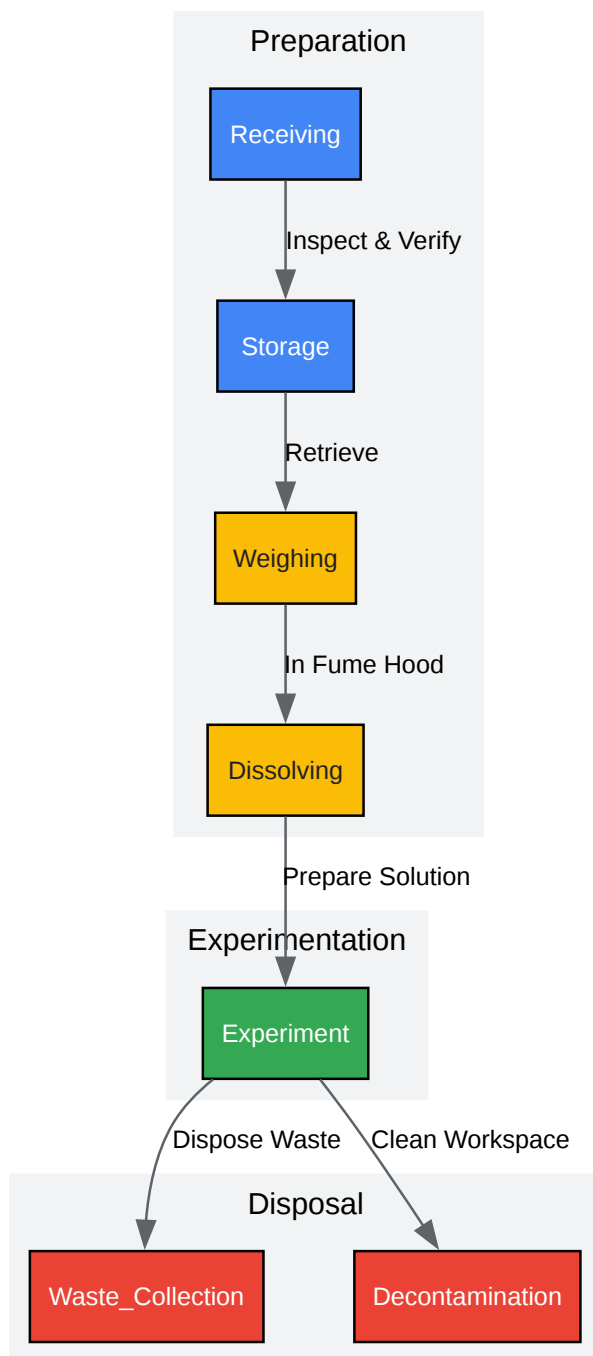
- Solid Waste: Collect any solid waste, including contaminated gloves, weighing paper, and other disposable materials, in a designated and clearly labeled hazardous waste container.

- **Liquid Waste:** Dispose of unused solutions and all experimental liquid waste in a designated hazardous waste container. Do not pour down the drain.
- **Decontamination:** Clean any contaminated surfaces with an appropriate solvent followed by soap and water.

## Emergency Procedures

- **Inhalation:** If dust is inhaled, move the individual to fresh air. If respiratory symptoms develop, seek medical attention.
- **Skin Contact:** In case of skin contact, immediately wash the affected area with soap and plenty of water.
- **Eye Contact:** If the compound comes into contact with the eyes, rinse the opened eye for several minutes under running water.
- **Ingestion:** If swallowed, seek immediate medical attention.
- **Spills:** For a small spill, wear appropriate PPE and use an inert absorbent material to clean up the spill. Collect the absorbed material into a hazardous waste container. For large spills, evacuate the area and contact the institution's environmental health and safety department.

## Safe Handling Workflow for Boc-Lys(Ac)-AMC



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Caption: Workflow for the safe handling of **Boc-Lys(Ac)-AMC** from receipt to disposal.

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## References

- 1. raybiotech.com [raybiotech.com]
- 2. glpbio.com [glpbio.com]
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